

Analytical Standards and Methodologies for 6-Methyl-3,5-heptadien-2-one

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Compound of Interest

Compound Name: 6-Methyl-3,5-heptadien-2-one

Cat. No.: B155787

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This document provides detailed application notes and protocols for the analysis of **6-Methyl-3,5-heptadien-2-one**, a volatile unsaturated ketone of interest in various fields, including flavor and fragrance chemistry, and as a potential biomarker. The following sections detail standard analytical techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Physicochemical Properties and Standards

6-Methyl-3,5-heptadien-2-one (CAS RN: 1604-28-0) is a clear, colorless to yellow liquid with a molecular formula of $C_8H_{12}O$ and a molecular weight of 124.18 g/mol .^[1] Analytical standards are commercially available and a purity of $\geq 96.0\%$ is common.^[1]

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O	[1]
Molecular Weight	124.18 g/mol	[1]
CAS Number	1604-28-0	[1]
Appearance	Clear colorless to yellow liquid	[1]
Assay (GC)	≥96.0%	[1]
Refractive Index	1.5315-1.5365 @ 20°C	[1]

High-Performance Liquid Chromatography (HPLC) Analysis

Reverse-phase HPLC is a suitable method for the analysis of **6-Methyl-3,5-heptadien-2-one**. A C18 column is effective for its separation.

HPLC Method Parameters

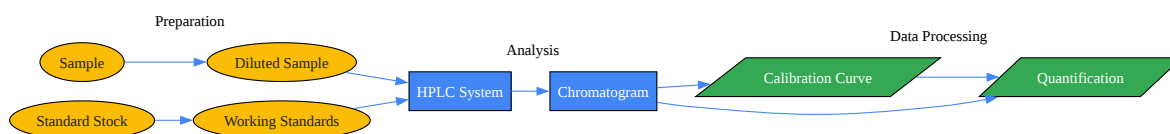
The following table summarizes a typical HPLC method for the analysis of **6-Methyl-3,5-heptadien-2-one**.

Parameter	Description
Column	Newcrom R1 (C18), 4.6 x 150 mm, 5 µm
Mobile Phase A	Water with 0.1% Formic Acid (for MS compatibility) or 0.1% Phosphoric Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid (for MS compatibility) or 0.1% Phosphoric Acid
Gradient	A typical starting point would be a gradient from 30% to 70% Acetonitrile over 15 minutes.
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection	UV at 230 nm

Experimental Protocol: HPLC Analysis

- **Standard Preparation:** Prepare a stock solution of **6-Methyl-3,5-heptadien-2-one** in acetonitrile at a concentration of 1 mg/mL. Prepare a series of working standards by diluting the stock solution with the initial mobile phase composition.
- **Sample Preparation:** Dilute the sample in the initial mobile phase composition to an appropriate concentration. If the sample contains particulates, filter it through a 0.45 µm syringe filter before injection.
- **Instrument Setup:** Equilibrate the HPLC system with the initial mobile phase composition until a stable baseline is achieved.
- **Analysis:** Inject the standards and samples onto the HPLC system and record the chromatograms.
- **Quantification:** Create a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of **6-Methyl-3,5-heptadien-2-one** in the samples by interpolating their peak areas on the calibration curve.

HPLC Workflow



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Caption: Workflow for the HPLC analysis of **6-Methyl-3,5-heptadien-2-one**.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a highly sensitive and specific method for the analysis of volatile compounds like **6-Methyl-3,5-heptadien-2-one**.

GC-MS Method Parameters

The following table provides a validated GC-MS method for the analysis of **6-Methyl-3,5-heptadien-2-one**.

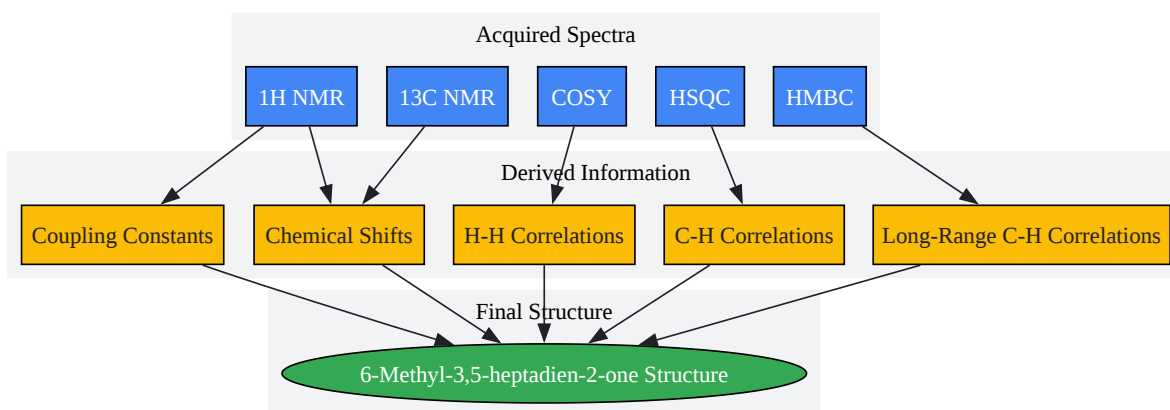
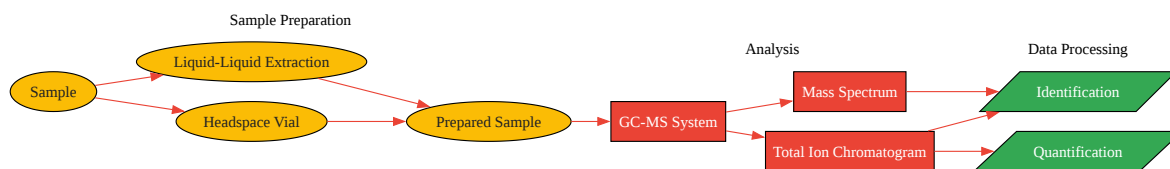
Parameter	Description
GC Column	HP-5 MS (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium at a constant flow of 1 mL/min
Injection Mode	Splitless (or split, depending on concentration)
Injection Volume	1 µL
Injector Temperature	250 °C
Oven Temperature Program	Initial temperature of 70 °C, hold for 2 minutes, then ramp at 5 °C/min to 290 °C and hold for 10 minutes.
Transfer Line Temperature	280 °C
MS Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-300
Kovats Retention Index	1104 on a standard non-polar column

Experimental Protocol: GC-MS Analysis

- Standard Preparation: Prepare a stock solution of **6-Methyl-3,5-heptadien-2-one** in a volatile solvent such as dichloromethane or methanol at a concentration of 1 mg/mL. Prepare a series of working standards by serial dilution.
- Sample Preparation (General Protocol for Volatile Ketones):
 - Headspace Analysis (for solid or liquid matrices): Place a known amount of the sample in a headspace vial. Seal the vial and incubate at a controlled temperature (e.g., 80°C) for a specific time to allow volatile compounds to partition into the headspace. Use a gas-tight syringe to inject an aliquot of the headspace vapor into the GC-MS.

- Liquid-Liquid Extraction (for aqueous samples): Extract a known volume of the aqueous sample with a water-immiscible organic solvent (e.g., dichloromethane or hexane). Separate the organic layer, dry it with anhydrous sodium sulfate, and concentrate it if necessary before injection.
- Instrument Setup: Condition the GC column and set up the instrument with the parameters listed above.
- Analysis: Inject the standards and prepared samples into the GC-MS system.
- Data Analysis: Identify **6-Methyl-3,5-heptadien-2-one** based on its retention time and mass spectrum. For quantification, use a calibration curve generated from the standards.

GC-MS Workflow



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References

- 1. assets.thermofisher.com [assets.thermofisher.com]

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